

Essential Safety and Logistical Information for Handling N-Valerylglycine- $^{13}\text{C}_2,^{15}\text{N}$

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Compound of Interest

Compound Name: N-Valerylglycine- $^{13}\text{C}_2,^{15}\text{N}$

Cat. No.: B15608425

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling N-Valerylglycine- $^{13}\text{C}_2,^{15}\text{N}$. The following procedures ensure safe operational handling and disposal of this stable isotope-labeled compound.

I. Compound Identification and Properties

N-Valerylglycine- $^{13}\text{C}_2,^{15}\text{N}$ is a stable isotope-labeled version of N-Valerylglycine. The isotopic labeling with ^{13}C and ^{15}N does not alter the chemical properties or toxicity of the molecule. Therefore, the safety precautions required are identical to those for the unlabeled analogue. This compound is not radioactive, and no radiological safety measures are necessary.

Table 1: Physical and Chemical Properties of N-Valerylglycine

Property	Value
Molecular Formula	C ₇ H ₁₃ NO ₃
Molar Mass	159.18 g/mol
Appearance	White to pale beige solid
Melting Point	77-79°C
Boiling Point	381.6 ± 25.0 °C (Predicted)
Solubility	Slightly soluble in chloroform and methanol. Insoluble in water, but soluble in acidic or alkaline conditions.
Density	1.100 ± 0.06 g/cm ³ (Predicted)

II. Hazard Identification and Personal Protective Equipment (PPE)

Based on the data for the unlabeled analogue, N-Valerylglycine is considered to have low toxicity. However, it is crucial to avoid direct contact as it may cause serious eye irritation.^[1] The primary hazards are associated with eye and skin contact, and inhalation of dust particles.

Table 2: Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Specifications
Eye Protection	Safety glasses or goggles	Must be worn at all times in the laboratory.
Hand Protection	Chemical-resistant gloves	Nitrile gloves are suitable. Change gloves frequently, especially if contaminated.
Body Protection	Laboratory coat	Should be worn fully buttoned to prevent skin contact.
Respiratory Protection	Not generally required	Use in a well-ventilated area. If handling large quantities of powder that may become airborne, a dust mask or respirator may be appropriate.

III. Operational Plan for Safe Handling

The following step-by-step protocol ensures the safe handling of N-Valerylglycine- $^{13}\text{C}_2,^{15}\text{N}$ in a laboratory setting.

Experimental Protocol: Handling N-Valerylglycine- $^{13}\text{C}_2,^{15}\text{N}$

- Preparation:
 - Ensure the work area, such as a laboratory bench or fume hood, is clean and uncluttered.
 - Assemble all necessary equipment and reagents before handling the compound.
 - Put on all required personal protective equipment as detailed in Table 2.
- Weighing and Aliquoting:
 - If possible, handle the solid compound in a fume hood or a designated area with good ventilation to minimize inhalation of any dust.
 - Use a clean spatula and weighing paper or a suitable container for weighing.

- Avoid generating dust. If the compound is a fine powder, handle it gently.
- Close the container tightly after use to prevent contamination and exposure.
- Dissolving the Compound:
 - When dissolving the compound, add the solvent slowly to the solid to prevent splashing.
 - Refer to the solubility information in Table 1 to select an appropriate solvent.
- Post-Handling:
 - Clean any spills immediately according to laboratory protocols for non-hazardous materials.
 - Wipe down the work area with an appropriate cleaning agent.
 - Remove gloves and wash hands thoroughly with soap and water after handling the compound.

IV. Disposal Plan

As N-Valerylglycine is considered non-hazardous, disposal is straightforward but should be conducted in accordance with institutional and local regulations.

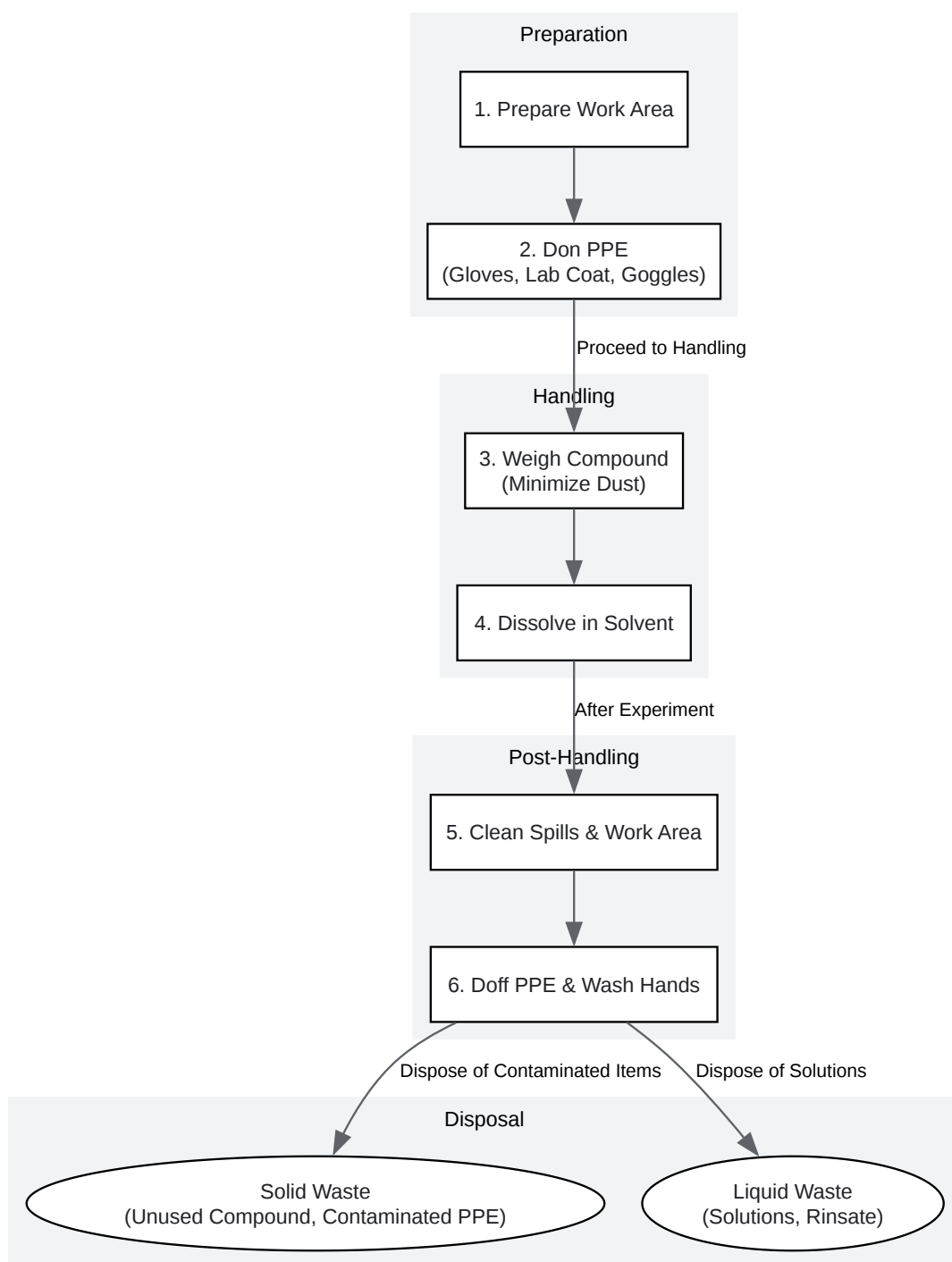
Disposal Protocol

- Unused Compound:
 - Uncontaminated, excess solid N-Valerylglycine- $^{13}\text{C}_2$, ^{15}N can typically be disposed of in the regular solid waste stream, provided it is securely contained and clearly labeled as non-hazardous chemical waste.
 - Consult your institution's Environmental Health and Safety (EHS) office for specific guidelines.
- Contaminated Materials:

- Disposable items such as gloves, weighing paper, and pipette tips that have come into contact with the compound should be placed in a designated laboratory waste container for non-hazardous materials.
- Empty containers should be triple-rinsed with a suitable solvent before disposal. The rinsate can generally be disposed of down the sanitary sewer with copious amounts of water, but confirm this with your local EHS guidelines.
- Liquid Waste:
 - Solutions of N-Valerylglycine- $^{13}\text{C}_2$, ^{15}N in non-hazardous solvents can often be disposed of down the drain with plenty of water.
 - Always check with your institution's EHS department before disposing of any chemical waste down the sewer.

V. Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling and disposal of N-Valerylglycine- $^{13}\text{C}_2$, ^{15}N .



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References

- 1. N-Isovaleroylglycine | C₇H₁₃NO₃ | CID 546304 - PubChem [pubchem.ncbi.nlm.nih.gov]
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